

preparing Cdk8-IN-14 stock solution for experiments

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cdk8-IN-14

Cat. No.: B12385191

[Get Quote](#)

Application Notes and Protocols for Cdk8-IN-14

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and use of **Cdk8-IN-14**, a potent inhibitor of Cyclin-Dependent Kinase 8 (Cdk8). The information is intended to guide researchers in accurately preparing stock solutions for various experimental applications.

Introduction to Cdk8-IN-14

Cdk8-IN-14 is a small molecule inhibitor of Cdk8, a key regulatory kinase involved in transcription and signal transduction. As a component of the Mediator complex, Cdk8 plays a crucial role in modulating the expression of genes involved in various cellular processes, including cell cycle progression, differentiation, and oncogenesis. Cdk8 has been implicated in the signaling pathways of Wnt/ β -catenin, p53, TGF- β , and Notch, making it a significant target in cancer research and drug development.[1][2][3][4] **Cdk8-IN-14** exhibits potent inhibitory activity against Cdk8, with a reported half-maximal inhibitory concentration (IC₅₀) of 39.2 nM.[5] It has demonstrated anti-proliferative activity in acute myeloid leukemia (AML) cell lines.[5]

Physicochemical Properties of Cdk8-IN-14

A clear understanding of the physicochemical properties of **Cdk8-IN-14** is essential for accurate stock solution preparation and experimental design.

Property	Value	Reference
Molecular Weight	303.31 g/mol	[5]
Chemical Formula	C18H13N3O2	[5]
IC50 (Cdk8)	39.2 nM	[5]

Preparation of Cdk8-IN-14 Stock Solution

This protocol outlines the steps for preparing a stock solution of **Cdk8-IN-14**. It is crucial to use high-purity solvents and adhere to sterile techniques to maintain the integrity of the compound.

Materials

- **Cdk8-IN-14** powder
- Dimethyl sulfoxide (DMSO), anhydrous, cell culture grade
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Analytical balance

Protocol

- **Equilibration:** Allow the vial of **Cdk8-IN-14** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation.
- **Weighing:** Accurately weigh the desired amount of **Cdk8-IN-14** powder using an analytical balance in a chemical fume hood. For example, to prepare a 10 mM stock solution, weigh out 3.03 mg of **Cdk8-IN-14**.
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the weighed **Cdk8-IN-14** powder to achieve the desired concentration. For a 10 mM stock solution from 3.03 mg of powder, add 1 mL of DMSO.

- Solubilization: Vortex the solution thoroughly until the **Cdk8-IN-14** is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) may aid in dissolution, but avoid excessive heat.
- Aliquoting: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This minimizes freeze-thaw cycles and reduces the risk of contamination and degradation.
- Storage: Store the aliquots at -20°C or -80°C for long-term storage. For short-term storage (up to one month), -20°C is generally sufficient. For longer periods (up to six months), -80°C is recommended.^{[6][7]}

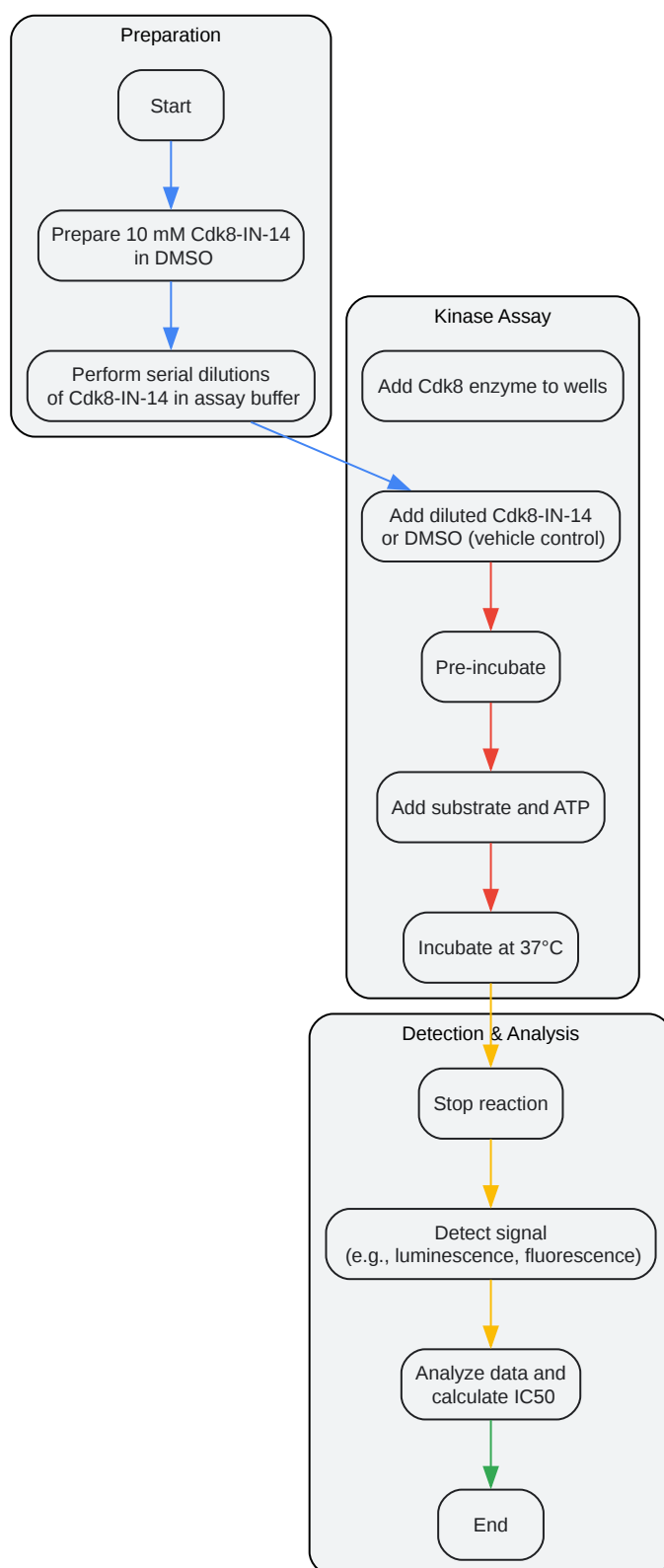
Stock Solution Calculation Table

This table provides quick calculations for preparing common stock solution concentrations.

Desired Concentration	Mass of Cdk8-IN-14 (for 1 mL DMSO)
1 mM	0.303 mg
5 mM	1.516 mg
10 mM	3.03 mg
20 mM	6.06 mg

Experimental Workflow for In Vitro Kinase Assay

The following diagram illustrates a typical workflow for an in vitro kinase assay using a **Cdk8-IN-14** stock solution.



[Click to download full resolution via product page](#)

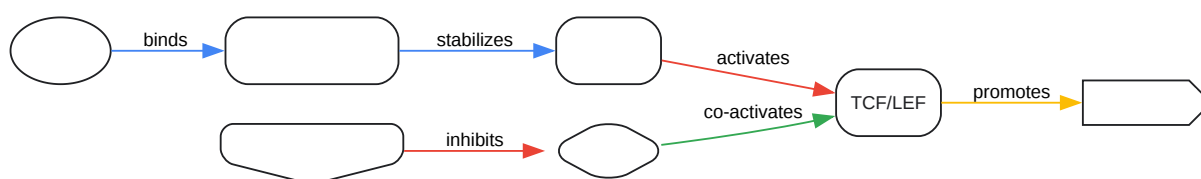
Caption: Workflow for an in vitro Cdk8 kinase assay.

Cdk8 Signaling Pathways

Cdk8 is a multifaceted regulator of transcription, influencing several key signaling pathways implicated in cancer. Understanding these pathways is crucial for interpreting the effects of **Cdk8-IN-14** in cellular and in vivo models.

Wnt/ β -catenin Pathway

Cdk8 can act as an oncogene in colorectal cancer by positively regulating β -catenin-dependent transcription.[1]

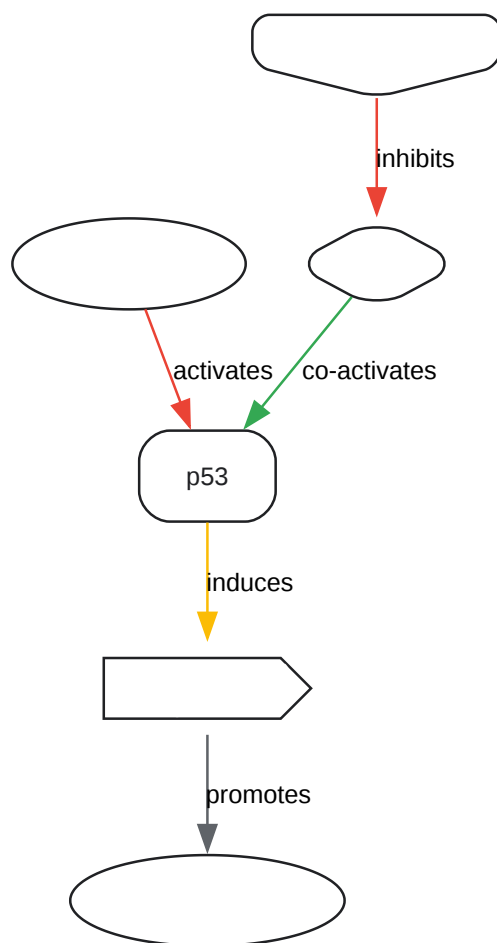


[Click to download full resolution via product page](#)

Caption: Cdk8's role in the Wnt/ β -catenin signaling pathway.

p53 Pathway

Cdk8 can function as a coactivator in the p53 transcriptional program, a critical tumor suppressor pathway.[8]



[Click to download full resolution via product page](#)

Caption: Cdk8's involvement in the p53 signaling pathway.

Stability and Storage of Cdk8-IN-14 Stock Solution

Proper storage is critical to maintain the activity of **Cdk8-IN-14** stock solutions.

Storage Condition	Duration	Recommendation
-20°C	Up to 1 month	Recommended for frequent use.
-80°C	Up to 6 months	Recommended for long-term storage.

Note: Avoid repeated freeze-thaw cycles, as this can lead to degradation of the compound. Aliquoting into single-use volumes is highly recommended. Protect from light.[6][7]

Safety Precautions

- **Cdk8-IN-14** is for research use only and not for human or veterinary use.
- Handle the compound in a well-ventilated area, preferably in a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.
- Consult the Safety Data Sheet (SDS) for detailed safety information before handling.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. CDK8 cyclin dependent kinase 8 [Homo sapiens (human)] - Gene - NCBI [ncbi.nlm.nih.gov]
2. Mediator Kinase Inhibition Further Activates Super-Enhancer Associated Genes in AML - PMC [pmc.ncbi.nlm.nih.gov]
3. The Cyclin-Dependent Kinase 8 (CDK8) Inhibitor DCA Promotes a Tolerogenic Chemical Immunophenotype in CD4+ T Cells via a Novel CDK8-GATA3-FOXP3 Pathway - PMC [pmc.ncbi.nlm.nih.gov]
4. CDK8 and CDK19: positive regulators of signal-induced transcription and negative regulators of Mediator complex proteins - PMC [pmc.ncbi.nlm.nih.gov]
5. medchemexpress.com [medchemexpress.com]
6. medchemexpress.com [medchemexpress.com]
7. medchemexpress.com [medchemexpress.com]
8. biorxiv.org [biorxiv.org]

- To cite this document: BenchChem. [preparing Cdk8-IN-14 stock solution for experiments]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12385191#preparing-cdk8-in-14-stock-solution-for-experiments]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com